

Application Notes and Protocols: 4-Hydroxymelatonin-d4 in Research

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Compound of Interest

Compound Name: 4-Hydroxymelatonin-d4

Cat. No.: B15558925

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Application Notes

Primary Application: Internal Standard for Mass Spectrometry

4-Hydroxymelatonin-d4 is the deuterated analog of 4-Hydroxymelatonin, a metabolite of melatonin.^[1] Its primary application in clinical and preclinical studies is as an internal standard for the accurate quantification of endogenous 4-Hydroxymelatonin in biological samples using mass spectrometry (MS)-based techniques, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like **4-Hydroxymelatonin-d4** is crucial for correcting for matrix effects and variations in sample processing and instrument response, thereby ensuring the precision and accuracy of the analytical method.

Preclinical Research Applications:

While direct preclinical studies using **4-Hydroxymelatonin-d4** are not extensively documented, the non-deuterated form, 4-Hydroxymelatonin, has been investigated for its potential therapeutic effects. For instance, a study on *Solanum melongena* (eggplant) demonstrated that 4-Hydroxymelatonin could alleviate nickel-induced stress, suggesting its role as a protective agent in plants.^[2] In such studies, the development of a robust analytical method using **4-**

Hydroxymelatonin-d4 as an internal standard would be essential for pharmacokinetic and metabolic profiling of exogenously administered 4-Hydroxymelatonin.

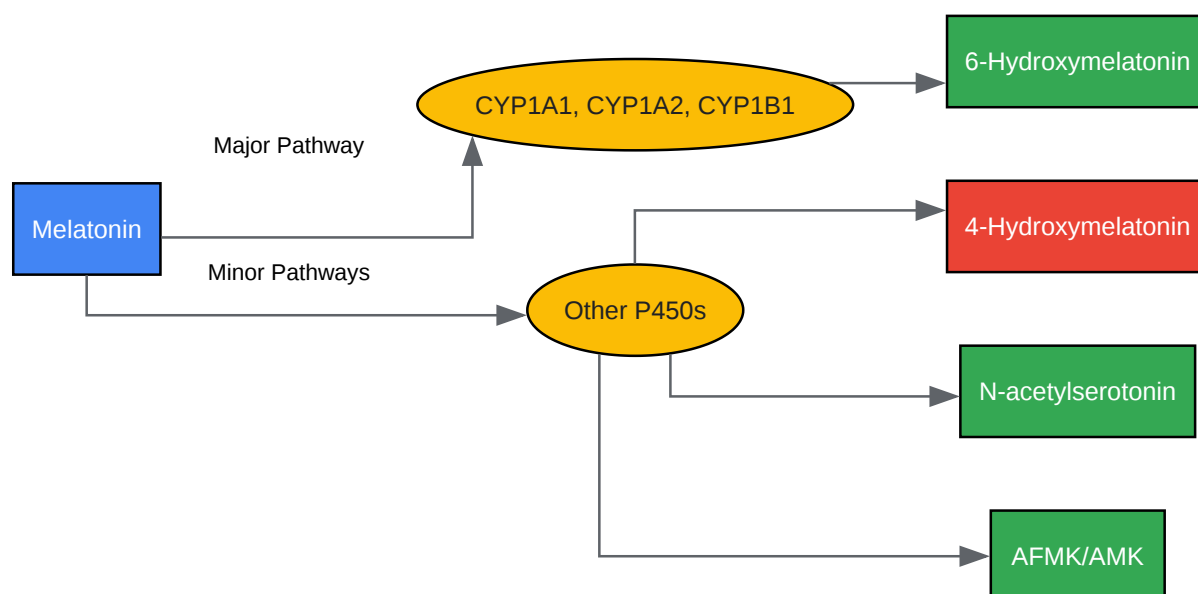
Clinical Research Applications:

In human studies, melatonin is extensively metabolized, with the primary pathway leading to 6-hydroxymelatonin.[3][4][5] However, other metabolites, including 4-hydroxymelatonin, are also formed.[5][6] The quantification of these minor metabolites can provide a more comprehensive understanding of melatonin's metabolic profile in various physiological and pathological conditions. The use of **4-Hydroxymelatonin-d4** would be integral to clinical research aimed at:

- Characterizing the complete metabolic fate of melatonin in humans.
- Investigating potential alterations in melatonin metabolism in sleep disorders, neurodegenerative diseases, and cancer.[7][8]
- Assessing the impact of drug interactions on specific melatonin metabolic pathways.[4]

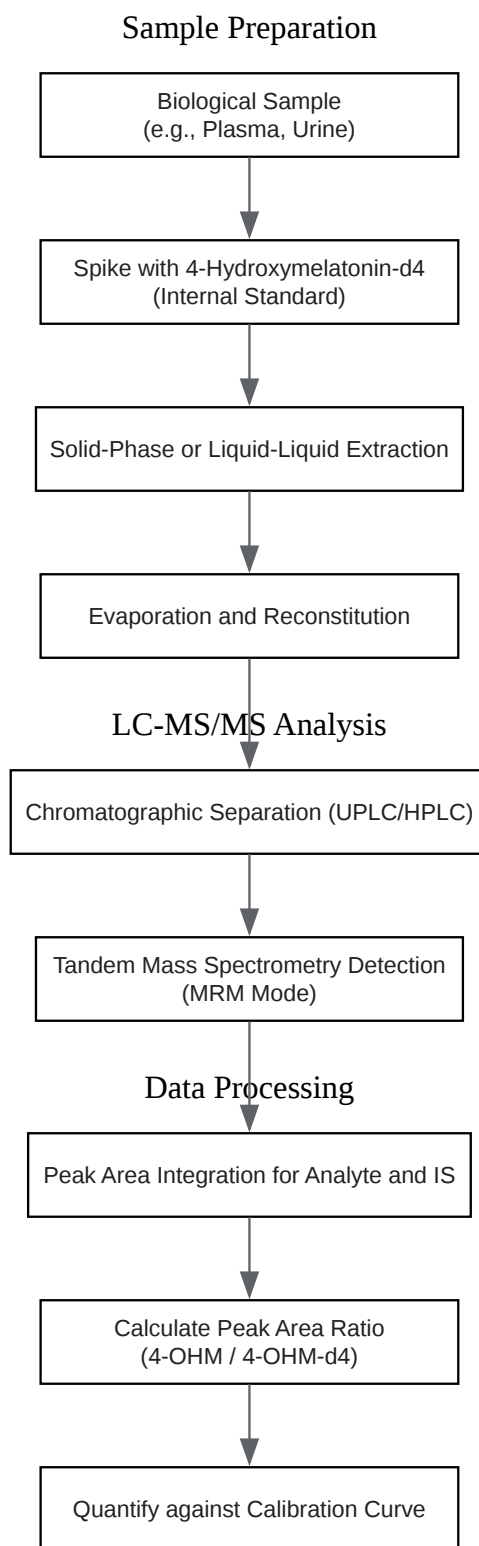
Melatonin Metabolism and Quantification Workflow

The following diagrams illustrate the metabolic pathway of melatonin and a typical workflow for the quantification of its metabolite, 4-Hydroxymelatonin, using a deuterated internal standard.



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Caption: Simplified metabolic pathway of melatonin.



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Caption: Experimental workflow for 4-Hydroxymelatonin quantification.

Experimental Protocols

Protocol 1: Quantification of 4-Hydroxymelatonin in Human Plasma by LC-MS/MS

This protocol is a representative method adapted from established procedures for the quantification of melatonin and its metabolites.[9][10]

1. Materials and Reagents:

- 4-Hydroxymelatonin (analytical standard)
- **4-Hydroxymelatonin-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free)
- Solid-phase extraction (SPE) cartridges (e.g., C18)

2. Preparation of Stock and Working Solutions:

- Stock Solutions (1 mg/mL): Separately dissolve 4-Hydroxymelatonin and **4-Hydroxymelatonin-d4** in methanol.
- Working Standard Solutions: Serially dilute the 4-Hydroxymelatonin stock solution with 50% methanol to prepare a series of working standards for the calibration curve.
- Internal Standard Working Solution (100 ng/mL): Dilute the **4-Hydroxymelatonin-d4** stock solution with 50% methanol.

3. Sample Preparation (Solid-Phase Extraction):

- Thaw plasma samples at room temperature.
- To 500 μ L of plasma, add 50 μ L of the internal standard working solution (100 ng/mL **4-Hydroxymelatonin-d4**).
- Vortex for 30 seconds.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of ultrapure water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analyte and internal standard with 1 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

4. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
 - Flow Rate: 0.3 mL/min
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions: Specific precursor-to-product ion transitions for 4-Hydroxymelatonin and **4-Hydroxymelatonin-d4** need to be determined by direct infusion of the individual compounds.

5. Calibration Curve and Quality Controls:

- Prepare a calibration curve by spiking blank plasma with known concentrations of 4-Hydroxymelatonin.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Process calibrators and QC samples alongside the unknown samples.

6. Data Analysis:

- Integrate the peak areas for 4-Hydroxymelatonin and **4-Hydroxymelatonin-d4**.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibrators.
- Determine the concentration of 4-Hydroxymelatonin in the unknown samples from the calibration curve.

Data Presentation

Table 1: Representative LC-MS/MS Parameters for Analysis

Parameter	Setting
Liquid Chromatography	
Column	C18 Reverse-Phase (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transition (Hypothetical)	
4-Hydroxymelatonin	To be determined empirically
4-Hydroxymelatonin-d4	To be determined empirically

Table 2: Example Calibration Curve and Quality Control Data

Sample Type	Nominal Concentration (ng/mL)	Calculated Concentration (ng/mL)	Accuracy (%)
Calibrator 1	0.1	0.09	90.0
Calibrator 2	0.5	0.52	104.0
Calibrator 3	1.0	1.05	105.0
Calibrator 4	5.0	4.85	97.0
Calibrator 5	10.0	10.2	102.0
Calibrator 6	50.0	49.5	99.0
QC Low	0.3	0.28	93.3
QC Medium	7.5	7.8	104.0
QC High	40.0	39.2	98.0

Note: The data presented in Table 2 is hypothetical and serves as an example of expected performance for a validated bioanalytical method.

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